

Application Note & Protocol: HPLC-MS Analysis of Methylated Flavonoids

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Compound of Interest

Compound Name: 6-C-Methylquercetin-3,4'-dimethyl ether

Cat. No.: B12390226

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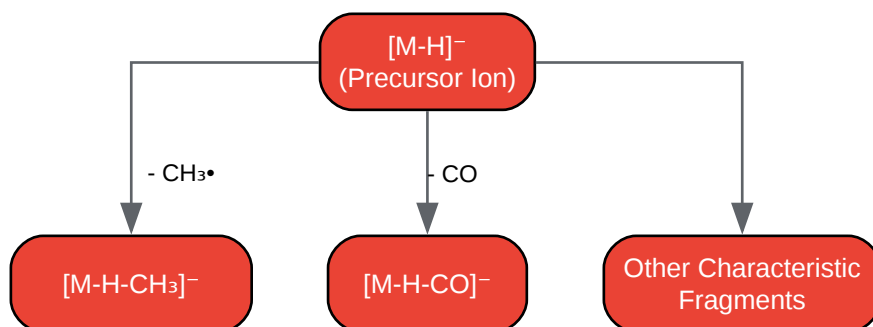
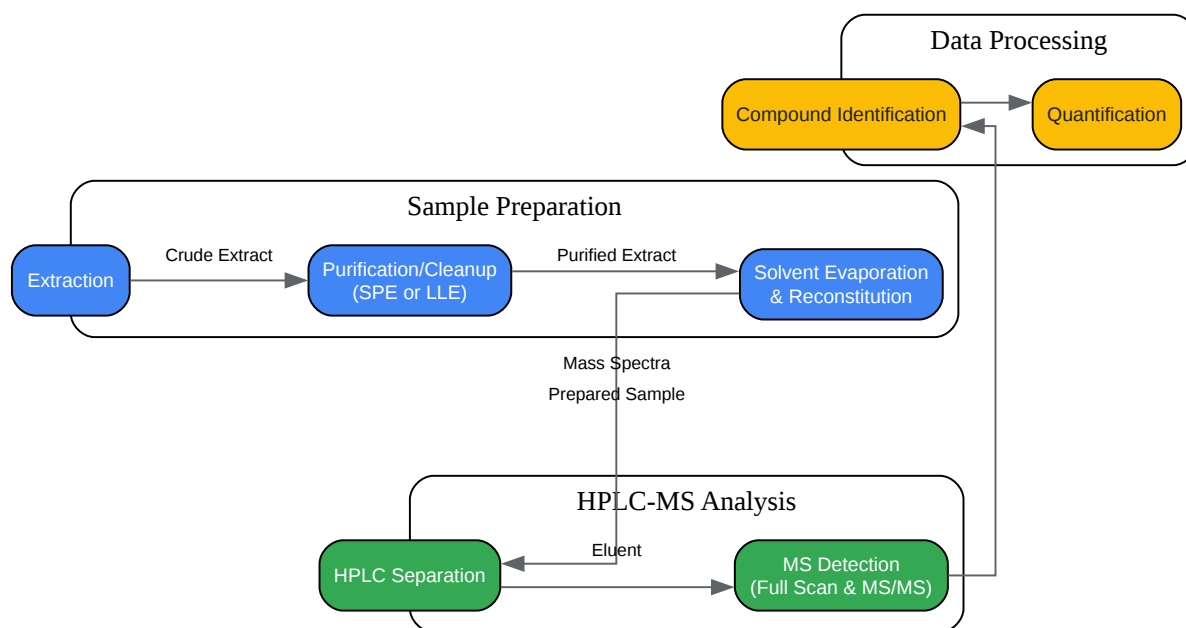
For Researchers, Scientists, and Drug Development Professionals

Introduction

Methylated flavonoids are a significant subclass of flavonoids, secondary metabolites found ubiquitously in plants. The addition of a methyl group can significantly alter the biological activity of these compounds, enhancing their bioavailability, metabolic stability, and therapeutic potential, including antioxidant and anticancer properties.[1][2] Accurate and sensitive analytical methods are crucial for the identification and quantification of these compounds in complex matrices such as plant extracts and biological samples. High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS) has emerged as a powerful and indispensable tool for this purpose, offering high separation efficiency and detailed structural information.[3][4] This document provides a detailed protocol for the analysis of methylated flavonoids using HPLC-MS, including sample preparation, chromatographic separation, and mass spectrometric detection.

Experimental Workflow

The overall workflow for the HPLC-MS analysis of methylated flavonoids involves several key stages, from initial sample preparation to final data analysis and interpretation.



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References

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